

Application Notes and Protocols for ⁶⁸Ga-Dota-PSMA-EB-01 PET Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dota-psma-EB-01*

Cat. No.: *B15604543*

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These application notes provide a detailed protocol for the use of ⁶⁸Ga-**Dota-PSMA-EB-01** in Positron Emission Tomography (PET) imaging. The information compiled is based on established procedures for similar ⁶⁸Ga-labeled Prostate-Specific Membrane Antigen (PSMA) targeted radiopharmaceuticals.

Introduction

Prostate-Specific Membrane Antigen (PSMA) is a well-established target for the imaging and therapy of prostate cancer due to its significant overexpression on the surface of prostate cancer cells.^{[1][2]} ⁶⁸Ga-**Dota-PSMA-EB-01** is a PET radiotracer designed to bind with high affinity to PSMA, enabling the visualization of primary and metastatic prostate cancer. The "EB" component (Evans blue derivative) is intended to enhance blood circulation time, potentially leading to improved tumor uptake and imaging characteristics. This document outlines the necessary protocols for radiolabeling, quality control, patient preparation, image acquisition, and data analysis for preclinical and clinical research involving ⁶⁸Ga-**Dota-PSMA-EB-01**.

Radiolabeling Protocol

The radiolabeling of **Dota-PSMA-EB-01** with Gallium-68 (^{68}Ga) is typically performed using an automated synthesis module.[3][4] The following protocol is a general guideline and may require optimization based on the specific synthesis module and reagents used.

Materials:

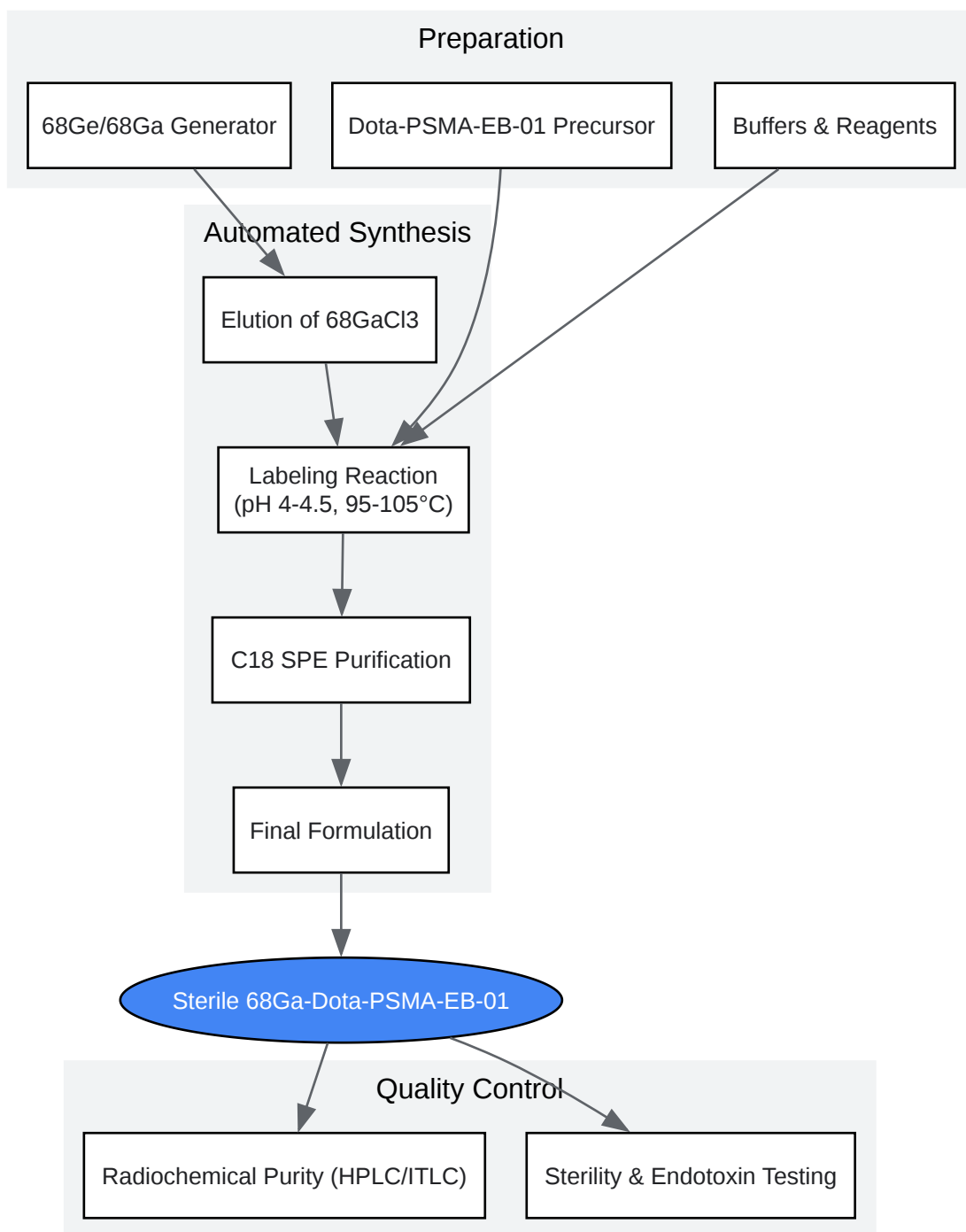
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Automated synthesis module (e.g., Scintomics GRP, ABX)
- **Dota-PSMA-EB-01** precursor
- Sterile water for injection
- Sodium acetate buffer
- Ascorbic acid
- Ethanol (pharmaceutical grade)
- Sterile 0.22 μm filter
- C18 SPE cartridge

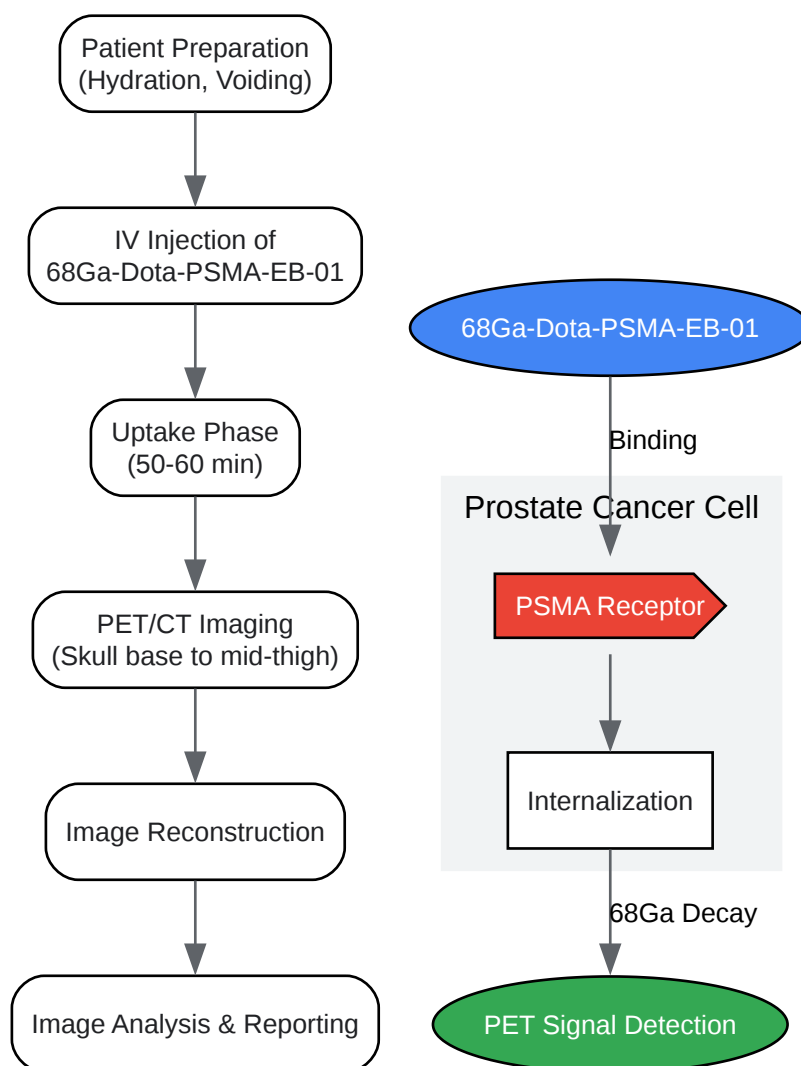
Procedure:

- Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 0.1 M HCl to obtain $^{68}\text{GaCl}_3$.
- Pre-condition the C18 SPE cartridge.
- Transfer the $^{68}\text{GaCl}_3$ eluate to the reaction vessel of the synthesis module.
- Add sodium acetate buffer to adjust the pH to approximately 4.0-4.5.
- Add the **Dota-PSMA-EB-01** precursor and ascorbic acid (to prevent radiolysis) to the reaction vessel.
- Heat the reaction mixture at 95-105°C for 5-10 minutes.[5]

- After the reaction, pass the mixture through the pre-conditioned C18 SPE cartridge to purify the **68Ga-Dota-PSMA-EB-01**.
- Wash the cartridge with sterile water to remove unreacted 68Ga.
- Elute the final product from the cartridge with ethanol and dilute with sterile saline for injection.
- Pass the final product through a sterile 0.22 μm filter into a sterile vial.

Experimental Workflow for **68Ga-Dota-PSMA-EB-01** Synthesis





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References

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- [2. med.emory.edu \[med.emory.edu\]](#)

- [3. Quality control and GMP synthesis of 68Ga-prostate-specific membrane antigen-11 for detection of low- and high-grade prostate cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Validation of Quality Control Parameters of Cassette-Based Gallium-68-DOTA-Tyr3-Octreotate Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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